

Diclosulam CAS number 145701-21-9 scientific data

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An In-depth Technical Guide to **Diclosulam** (CAS Number 145701-21-9)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the scientific data available for **Diclosulam** (CAS: 145701-21-9), a triazolopyrimidine sulfonanilide herbicide. It includes detailed information on its physicochemical properties, mechanism of action, environmental fate, toxicology, and the analytical methods used for its detection.

Physicochemical Properties

Diclosulam is a white to off-white crystalline powder with low aqueous solubility.[1][2] It is formulated as a water-dispersible granule for application.[3]



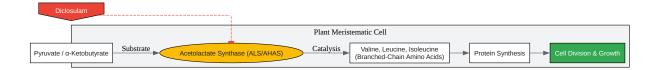
Property	Value	Reference
CAS Number	145701-21-9	[1]
Molecular Formula	C13H10Cl2FN5O3S	[4][5]
Molecular Weight	406.22 g/mol	[4][5]
Appearance	White to off-white crystalline powder/solid	[1]
Melting Point	218-221 °C	[6]
рКа	4.25 (Predicted)	[1]
Solubility	Slightly soluble in water. Slightly soluble in Acetone, DMSO, Ethyl Acetate.	[1][4]
Storage Temperature	0-6°C; -20°C	[1][4]

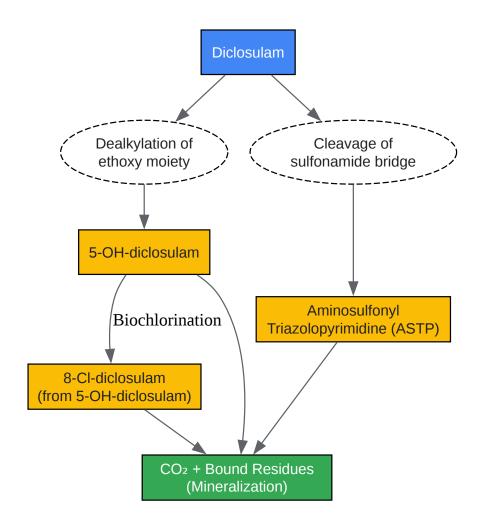
Mechanism of Action

Diclosulam's herbicidal activity stems from its role as an inhibitor of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][7][8] This enzyme is critical for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—in plants.[7][9]

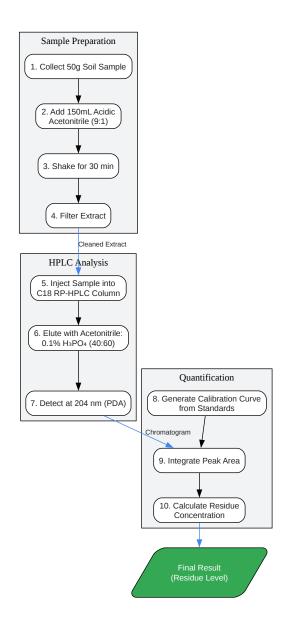
The inhibition of ALS disrupts protein synthesis, which halts cell division and plant growth, ultimately leading to the death of susceptible weeds.[7][10] **Diclosulam** is absorbed by both the roots and foliage and translocates to the growing points of the plant.[2][8] Crop selectivity, such as in soybeans, is achieved through rapid metabolic detoxification of the herbicide into less phytotoxic forms, preventing lethal concentrations from reaching the ALS enzyme.[7][11]











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